

# An In-depth Technical Guide to 3-Isopropylthiophenol: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Isopropylthiophenol

Cat. No.: B066714

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Disclaimer: Publicly available scientific data specifically for **3-Isopropylthiophenol** is limited. This guide compiles available information and provides data for structurally similar compounds for reference. All data not explicitly cited for **3-Isopropylthiophenol** should be treated as estimations based on analogous compounds.

## Introduction

**3-Isopropylthiophenol** is an aromatic thiol compound with a molecular structure featuring an isopropyl group and a thiol functional group attached to a benzene ring at the meta position. Aromatic thiols are important intermediates in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and specialty polymers. The presence of the sulfur atom and the substitution pattern on the aromatic ring dictates the chemical reactivity and physical properties of these molecules. Due to the limited specific data on **3-Isopropylthiophenol**, this guide will also reference data for the analogous compound, 3-isopropylphenol, and the isomeric 4-isopropylthiophenol to provide a comparative context for its potential properties and reactivity.

## Chemical and Physical Properties

Quantitative data for **3-Isopropylthiophenol** is not readily available in public databases. The following table summarizes key chemical and physical properties, with data for 3-isopropylphenol and 4-isopropylthiophenol provided for comparison and estimation.

Property	3-Isopropylthiophenol (Estimated/Analog Data)	3-Isopropylphenol[1][2][3]	4-Isopropylthiophenol[4][5][6][7][8]
CAS Number	Not Found	618-45-1	4946-14-9
Molecular Formula	C <sub>9</sub> H <sub>12</sub> S	C <sub>9</sub> H <sub>12</sub> O	C <sub>9</sub> H <sub>12</sub> S
Molecular Weight	152.26 g/mol	136.19 g/mol	152.26 g/mol
Boiling Point	Estimated to be similar to 4-isomer	228-229 °C @ 760 mmHg	215.1 °C @ 760 mmHg
Melting Point	Not Found	23-26 °C	Not available
Density	Estimated to be similar to 4-isomer	0.994 g/mL @ 25 °C	0.979 g/mL @ 25 °C
Appearance	Likely a colorless to yellow liquid with a strong stench[6][9]	Yellow to brown liquid to solid	Colorless to light yellow liquid
Solubility	Likely soluble in organic solvents, sparingly soluble in water[4][8]	Soluble in alcohol, slightly soluble in water	Soluble in alcohol and benzene, low solubility in water
Flash Point	Estimated to be similar to 4-isomer	104.44 °C	86.4 °C

## Chemical Structure and Reactivity

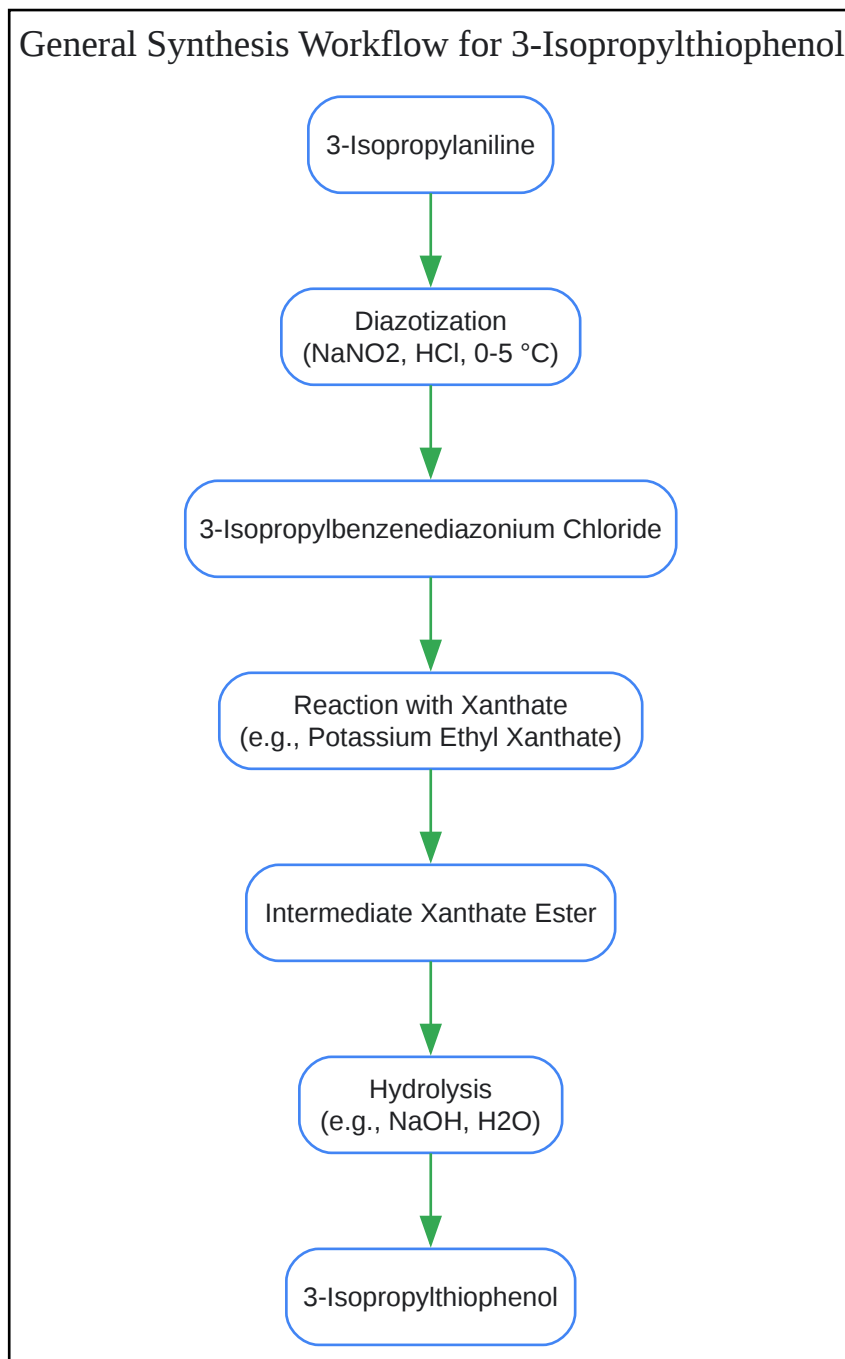
The structure of **3-Isopropylthiophenol** consists of a benzene ring substituted with an isopropyl group at position 3 and a thiol group at position 1. The thiol group (-SH) is the primary site of reactivity, exhibiting nucleophilic character and susceptibility to oxidation.

## Synthesis

A general synthetic route to substituted thiophenols, such as **3-isopropylthiophenol**, can be conceptualized through a multi-step process starting from a readily available precursor like 3-

isopropylaniline. A common method involves the diazotization of the corresponding aniline followed by reaction with a sulfur-containing nucleophile.

#### General Synthesis Workflow for 3-Isopropylthiophenol



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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